

Comparative Guide to Epidemiological Models for Visceral Leishmaniasis in Teresina

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This guide provides an objective comparison of epidemiological models used for the validation and prediction of visceral leishmaniasis (VL) in **Teresina**, Brazil. The city has historically been a major urban center for VL in the country, making it a critical location for studying and modeling the disease's dynamics. This document summarizes quantitative data from various modeling approaches, details the experimental protocols for model validation, and visualizes key methodological workflows.

Data Presentation: A Comparative Analysis of Model Performance

The following table summarizes the performance of different epidemiological models that have been validated for visceral leishmaniasis in **Teresina** and other relevant areas in Brazil. Due to the limited number of studies directly comparing a wide range of models specifically in **Teresina** with standardized metrics, this table includes findings from broader studies on VL in Brazil that are relevant to the methodologies applied in the region.

Model Type	Study Focus	Location	Performance Metric	Result	Reference
Prognostic Model	Predicting death from VL	Teresina, Brazil	Sensitivity	85.7%	Werneck et al. (2003)
Specificity	92.5%				
Machine Learning: Risk Classification	Classifying outbreak risk	113 Brazilian Municipalities (including Teresina)	Area Under the Curve (AUC)	> 0.80 in 86% of municipalities	Werneck et al. (2025, in press)
Machine Learning: Outbreak Prediction	Predicting VL outbreaks	Teresina, Fortaleza, and São Luís, Brazil	Root Mean Squared Error (RMSE)	Specific RMSE values not provided in the abstract	Lazar et al. (2024)
Logistic Regression	Clinical Diagnosis of VL	Brazil	Sensitivity	90.1% - 99.0%	Luz et al.
Specificity	53.0% - 97.2%				
Classification and Regression Trees (CART)	Clinical Diagnosis of VL	Brazil	Sensitivity	90.1% - 97.2%	Luz et al.
Specificity	68.4% - 97.4%				

Experimental Protocols

This section details the methodologies employed in the cited studies for the development and validation of epidemiological models for visceral leishmaniasis.

Prognostic Model for VL-Associated Death in Teresina (Werneck et al., 2003)

- Objective: To develop a prognostic model to identify factors associated with death from visceral leishmaniasis.
- Study Design: A case-control study was conducted in **Teresina**.
 - Cases: Patients who died during treatment for VL.
 - Controls: A random sample of patients who were alive at the end of the treatment.
- Data Collection: Clinical and laboratory data were collected from patient records.
- Model Development: A prognostic scoring system was developed based on clinical signs and symptoms identified as being significantly associated with death.
- Validation: The model's performance was assessed by calculating its sensitivity and specificity in discriminating between patients who died and those who survived.

Machine Learning Models for Outbreak Prediction and Risk Classification (Lazar et al., 2024; Werneck et al., 2025)

- Objective: To predict visceral leishmaniasis outbreaks and classify outbreak risk using machine learning algorithms.
- Data Sources:
 - Monthly confirmed VL cases from the Brazilian Ministry of Health's Information System for Notifiable Diseases (SINAN).
 - Meteorological data.
 - Land-use and sociodemographic variables.
- Modeling Approaches:

- Lazar et al. (2024): Employed Simple Feedforward Neural Networks, Deep Feedforward Neural Networks, Long Short-Term Memory (LSTM) recurrent neural networks, and Support Vector Regression.
- Werneck et al. (2025): Utilized a sliding window approach to capture short- and long-term trends.
- Model Validation:
 - Lazar et al. (2024): The primary metric for model evaluation was the Root Mean Squared Error (RMSE).
 - Werneck et al. (2025): Predictive performance was evaluated by calculating the Area Under the Curve (AUC) for risk classification models.

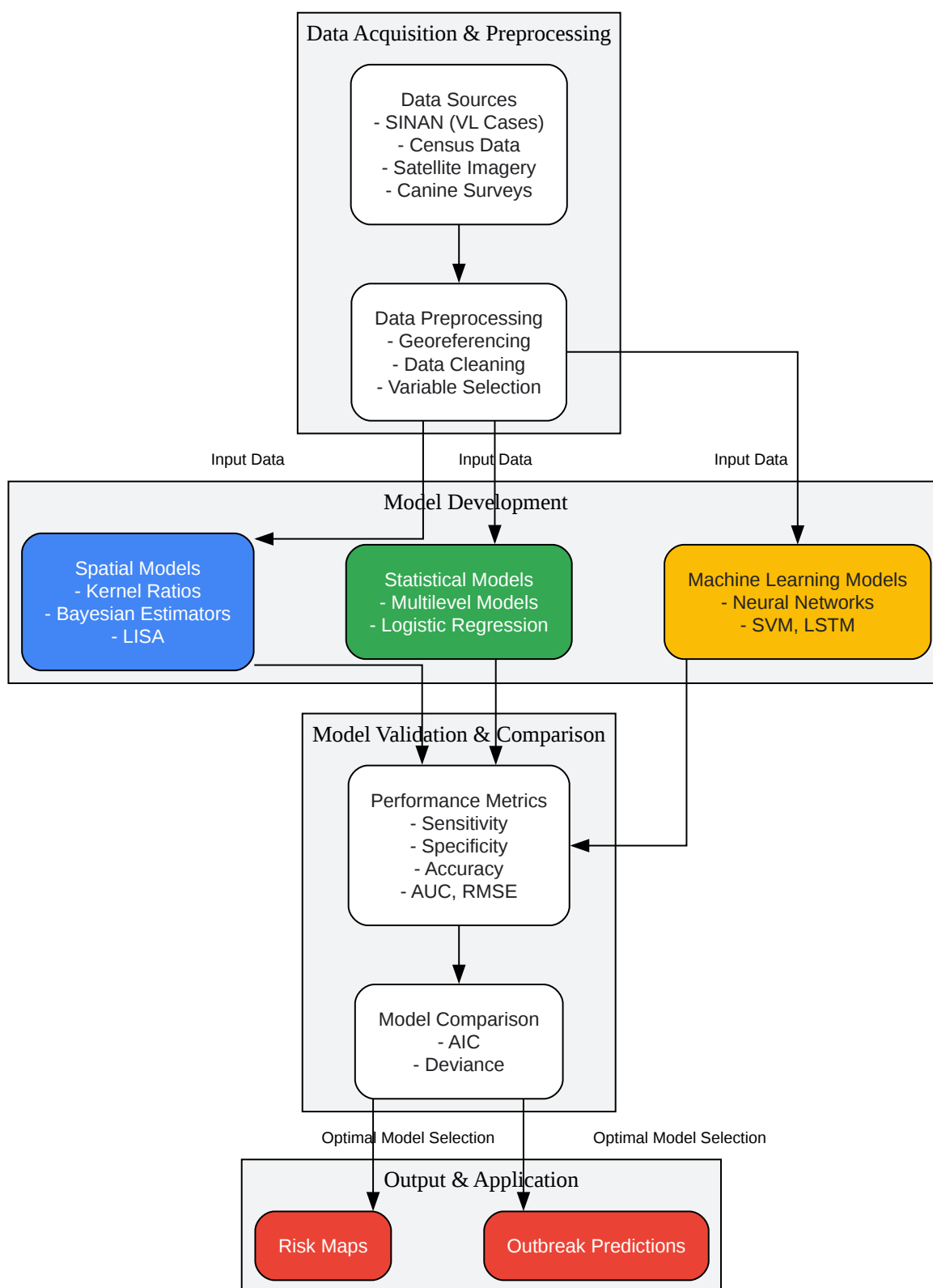
Predictive Models for Clinical Diagnosis of VL in Brazil (Luz et al.)

- Objective: To develop predictive models to aid in the clinical diagnosis of visceral leishmaniasis.
- Study Population: Patients with clinical suspicion of VL.
- Data Collection:
 - Clinical signs and symptoms.
 - Laboratory examination results.
 - Results from five different serological tests.
- Model Development:
 - Logistic Regression: A multivariate logistic regression model was built to identify variables significantly associated with a VL diagnosis.
 - Classification and Regression Trees (CART): A decision tree model was generated to create a classification framework.

- Validation: The predictive performance of both models was evaluated using sensitivity and specificity.

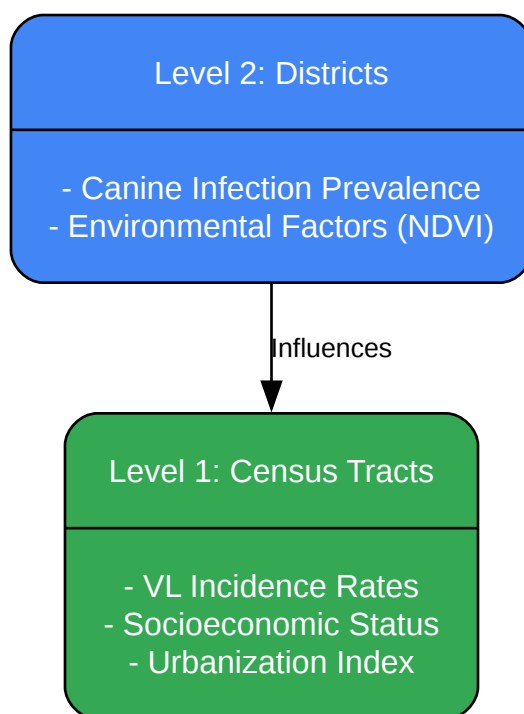
Mandatory Visualization

The following diagrams illustrate the workflows and logical relationships described in the experimental protocols.



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General workflow for epidemiological modeling of visceral leishmaniasis.



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Hierarchical structure of a multilevel model for VL in **Teresina**.

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